

4-(Boc-amino)-1-butanol structure and functional groups

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Compound of Interest

Compound Name: 4-(Boc-amino)-1-butanol

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An In-Depth Technical Guide to **4-(Boc-amino)-1-butanol**: Structure, Reactivity, and Applications

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of 4-(tert-butoxycarbonyl-amino)-1-butanol, a critical bifunctional building block in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document delves into the molecule's structural characteristics, the nuanced reactivity of its functional groups, and its practical applications, supported by established protocols and safety considerations.

Introduction: The Strategic Importance of a Bifunctional Linker

4-(Boc-amino)-1-butanol, also known as tert-butyl N-(4-hydroxybutyl)carbamate, is a specialized chemical compound valued for its unique molecular architecture.^[1] It features a primary amine protected by a tert-butoxycarbonyl (Boc) group and a terminal primary hydroxyl group, connected by a flexible four-carbon alkyl chain.^{[1][2]} This strategic arrangement makes it an exceptionally useful intermediate, allowing for selective chemical transformations at either end of the molecule.^[2]

The power of **4-(Boc-amino)-1-butanol** lies in this orthogonality. The hydroxyl group can be modified through various reactions while the nitrogen atom remains shielded.^{[1][2]}

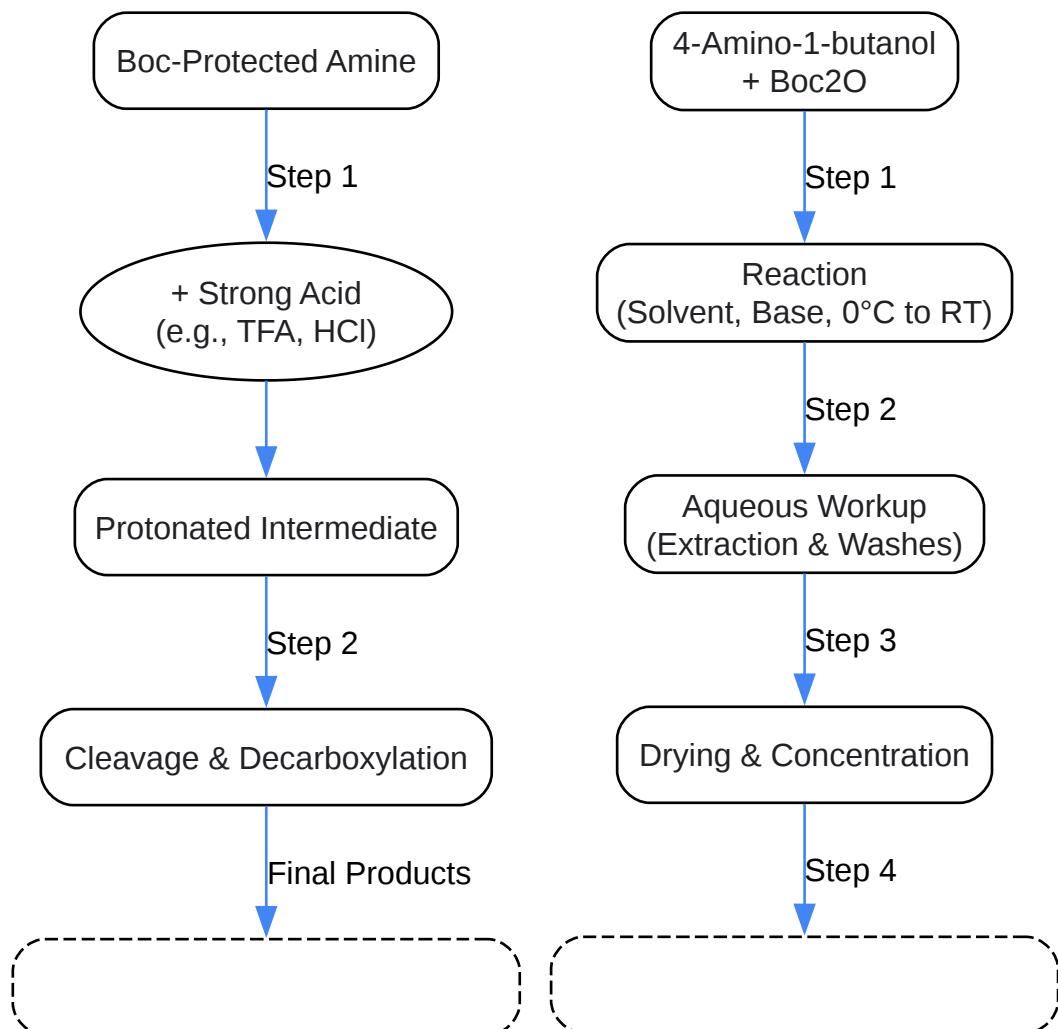
Subsequently, the Boc group can be removed under mild acidic conditions to liberate the amine for further functionalization.^{[1][3]} This controlled, sequential reactivity is invaluable in the multi-step synthesis of complex pharmaceuticals, polymers for drug delivery, and other advanced materials.^{[1][2]}

Molecular Structure and Physicochemical Properties

The utility of any chemical reagent begins with a thorough understanding of its structure and physical characteristics.

Chemical Structure

The structure of **4-(Boc-amino)-1-butanol** combines a robust protecting group with a reactive functional handle. Its IUPAC name is tert-butyl N-(4-hydroxybutyl)carbamate, and its linear formula is $(CH_3)_3CO_2CNH(CH_2)_4OH$.

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